

Foundational Information on TCO-PEG3 Reagents

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tco peg3 CH2conhs

Cat. No.: S8397991

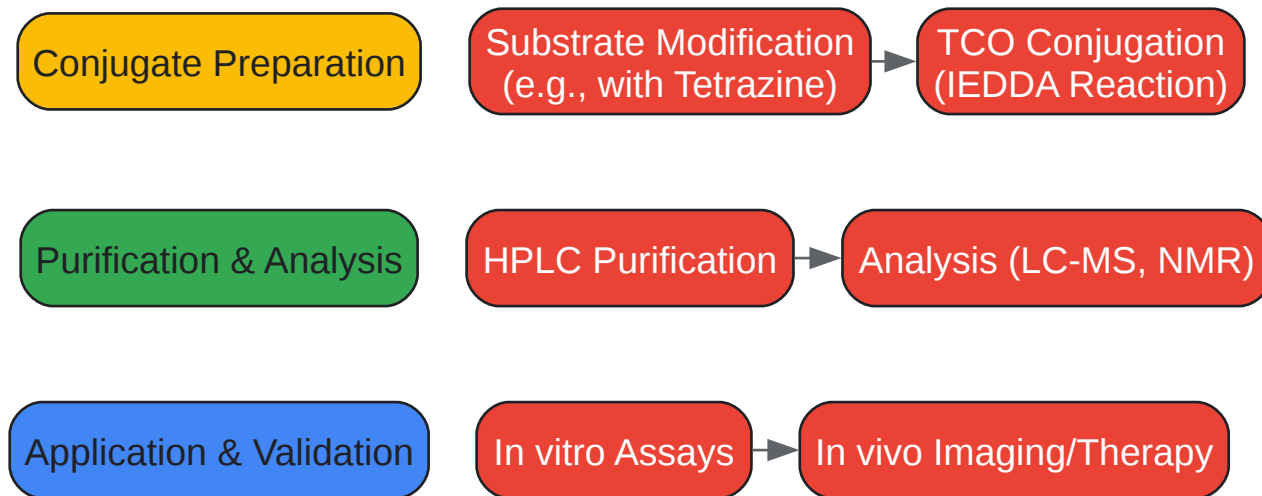
[Get Quote](#)

While specific data for TCO-PEG3-CH₂CONHS is limited, data for the closely related TCO-PEG3-Maleimide and TCO-PEG3-NHS ester can provide useful insights into typical reagent properties [1] [2].

Property	TCO-PEG3-Maleimide [1]	TCO-PEG3-NHS ester [2]
Chemical Formula	C ₂₆ H ₄₁ N ₃ O ₈	C ₂₂ H ₃₄ N ₂ O ₉
Molecular Weight	523.62 g/mol	470.52 g/mol (predicted)
Reactive Group	Maleimide (towards sulfhydryls)	NHS ester (towards primary amines)
Primary Application	Bioconjugation via IEDDA click chemistry	PEG-based linker for PROTACs
Solubility	Soluble in DCM, THF, ACN, DMF, DMSO	Information not specific to this compound
Storage	-20°C, avoid light	Powder: -20°C for 3 years

Experimental Context and Workflow

The following diagram outlines a general experimental workflow for TCO-based bioconjugation, based on principles described in the literature.



Click to download full resolution via product page

Workflow Explanation:

- **Conjugate Preparation:** The process typically begins by modifying your substrate molecule (e.g., a protein or peptide) with a Tetrazine (Tz) group [3] [4]. This is then reacted with the TCO-PEG3 conjugate in a fast, bioorthogonal Inverse Electron-Demand Diels-Alder (IEDDA) reaction [1] [3].
- **Purification & Analysis:** After conjugation, the crude product requires purification. **HPLC** is a highly suitable method for purifying and analyzing peptides and similar conjugates [5]. Analysis techniques like LC-MS are crucial for confirming the identity and purity of the final product.
- **Application & Validation:** The final, purified conjugate can be used in various applications, such as in vitro cellular assays or in vivo for pretargeted imaging and therapy [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - TCO -Maleimide - Conju-Probe: Enable Bioconjugation PEG 3 [conju-probe.com]
2. - TCO -NHS ester | TargetMol PEG 3 [targetmol.com]

3. Trans-cyclooctene—a Swiss army knife for bioorthogonal chemistry...

[ejnmmipharmchem.springeropen.com]

4. Site-selective protein modification via disulfide rebridging for fast... [pubs.rsc.org]

5. - vs. Low- High in... - Verified Peptides Pressure Chromatography [verifiedpeptides.com]

To cite this document: Smolecule. [Foundational Information on TCO-PEG3 Reagents]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b8397991#purifying-tco-peg3-ch2conhs-conjugates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com